

Personal protective equipment for handling Vegfr-2-IN-14

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Compound of Interest

Compound Name: Vegfr-2-IN-14

Cat. No.: B12414418

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Essential Safety and Handling Guide for Vegfr-2-IN-1

Disclaimer: The following safety and handling information is based on the Safety Data Sheet (SDS) for "VEGFR2-IN-1". It is assumed that this information is directly applicable to "**Vegfr-2-IN-14**" due to the close nomenclature. Researchers should always consult the specific SDS for the exact product in use and conduct a thorough risk assessment before beginning any experimental work.

This guide provides crucial safety protocols and logistical information for researchers, scientists, and drug development professionals handling Vegfr-2-IN-1. Adherence to these procedures is essential for maintaining a safe laboratory environment and ensuring proper disposal of chemical waste.

Personal Protective Equipment (PPE)

A summary of the recommended personal protective equipment for handling Vegfr-2-IN-1 is provided in the table below. These recommendations are based on the potential hazards associated with the compound.

Protection Type	Recommendation	Rationale
Respiratory Protection	Use in a well-ventilated area with appropriate exhaust ventilation.	To avoid inhalation of dust or aerosols.
Eye Protection	Safety glasses with side-shields or goggles.	To prevent contact with eyes.
Hand Protection	Compatible chemical-resistant gloves.	To avoid skin contact.
Skin and Body Protection	Laboratory coat.	To prevent contamination of personal clothing.

Operational and Disposal Plans

A step-by-step guide for the safe handling and disposal of Vegfr-2-IN-1 is outlined below.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container in a cool, well-ventilated area.[\[1\]](#)
- For long-term storage, maintain at -20°C for the powder form or -80°C when in solvent.[\[1\]](#)
- Keep away from direct sunlight and sources of ignition.[\[1\]](#)

Handling and Use:

- Always handle Vegfr-2-IN-1 within a certified chemical fume hood or other ventilated enclosure.
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Do not eat, drink, or smoke in the designated handling area.[\[1\]](#)
- Wash hands thoroughly after handling the compound.[\[1\]](#)

Spill Management:

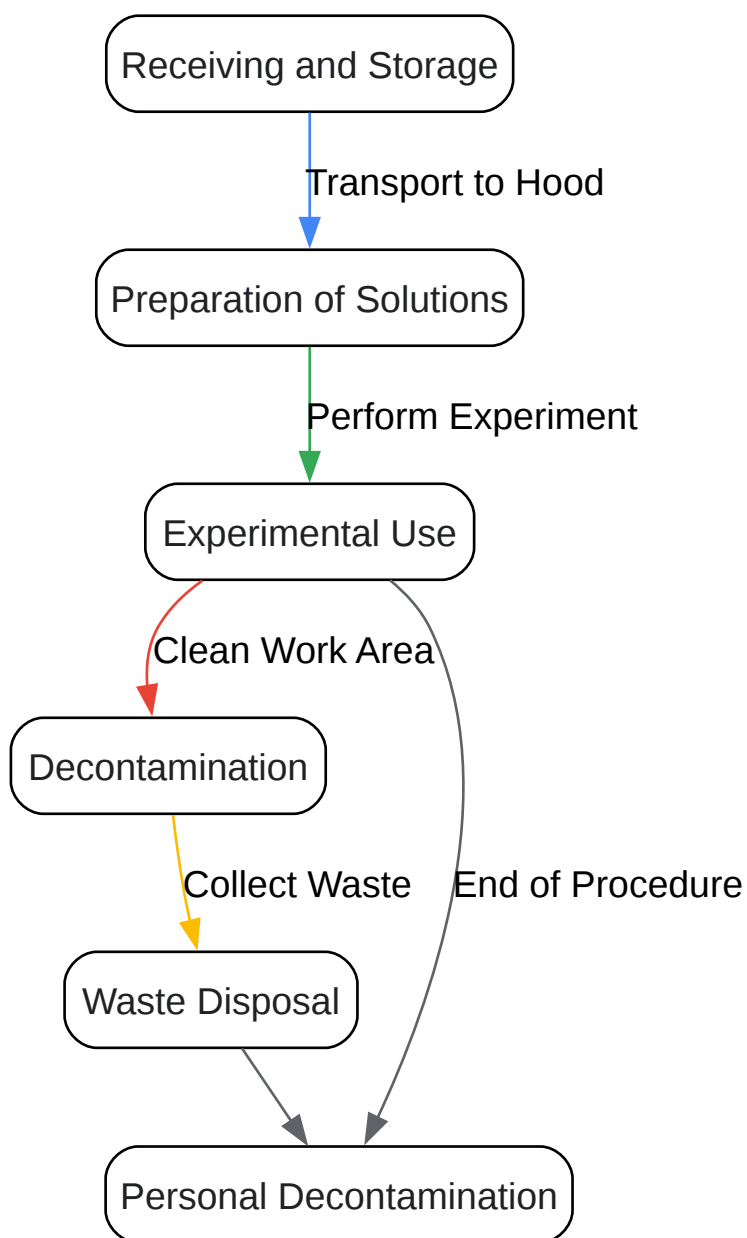
- In case of a spill, collect the spillage to prevent it from entering drains.[\[1\]](#)
- Use appropriate absorbent material for liquid spills.
- Clean the spill area thoroughly.

Disposal:

- Dispose of the compound and its container at an approved waste disposal plant.[\[1\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow

The following diagram illustrates the standard workflow for handling Vegfr-2-IN-1 in a laboratory setting.



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Caption: Workflow for the safe handling of Vegfr-2-IN-1.

Hazard Information

Vegfr-2-IN-1 is classified with the following hazards:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.[1]
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.[1]

- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects. [1]

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References

- 1. VEGFR2-IN-1|MSDS [dcchemicals.com]
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